

# 2,5-Dimethyloctane NIST WebBook data reliability assessment

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## Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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## Evaluating NIST Data Reliability

The National Institute of Standards and Technology (NIST) employs a rigorous process to ensure its data is reliable. The table below summarizes the key factors that support the high reliability of the NIST WebBook for **2,5-Dimethyloctane**.

Evaluation Factor	Assessment for NIST 2,5-Dimethyloctane Data
Source Authority	National Institute of Standards and Technology (NIST), a U.S. government agency [1] [2].
Data Curation Method	Critically evaluated data, often generated using the NIST ThermoData Engine software, which implements dynamic data analysis [2].
Experimental Data Points	Based on multiple experimental data points for properties like phase boundary and density [2].
Transparency	The Web Thermo Tables (WTT) clearly state the properties available and the range of conditions for which data is provided [2].
External Consistency	Core physical properties (e.g., molecular formula, weight) are consistent with other chemical databases like ChemSRC and ChemBlink [1] [3] [4].

## Summary of Physical Property Data

The following table consolidates the available quantitative data for **2,5-Dimethyloctane** (CAS # 15869-89-3) from the search results. This data aligns with the critically evaluated recommendations in the NIST Web Thermo Tables.

Property	Value	Conditions / Notes	Source
Molecular Formula	C <sub>10</sub> H <sub>22</sub>	-	[1] [3] [4]
Molecular Weight	142.28 - 142.29 g/mol	-	[1] [3] [4]
Density	0.732 g/cm <sup>3</sup>	Calculated	[3] [4]
Boiling Point	158 °C	At 760 mmHg	[3] [4]
Flash Point	80.3 °C	-	[3] [4]
Vapor Pressure	3.48 mmHg	At 25°C	[3]
Index of Refraction	1.411	-	[3]
Critical Temperature	Data available	Range: 190 K to 600.4 K	[2]
Enthalpy of Vaporization	Data available	Range: 255 K to 600.4 K	[2]
Heat Capacity	Data available	For liquid & ideal gas state across various temperatures	[2]

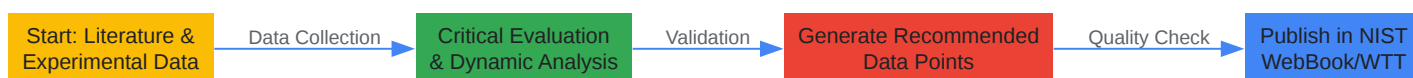
## Experimental Data and Methodology

The NIST WebBook itself is a repository of evaluated data rather than a primary source for specific experimental protocols. However, the **NIST Web Thermo Tables (WTT)** provide insights into the

methodology behind the data.

- **Data Generation and Evaluation:** The thermodynamic property data for **2,5-dimethyloctane** in the WTT were generated through **dynamic data analysis** as implemented in the **NIST ThermoData Engine software package**. This represents a state-of-the-art approach for generating recommended data based on experimental values found in the scientific literature [2].
- **Scope of Data:** The WTT for this compound contains critically evaluated recommendations for a wide range of properties. The availability of data is tied to specific, validated experimental ranges. For example:
  - **Boiling Point vs. Pressure** data is available for pressures from about  $3.4 \times 10^{-6}$  kPa to 2151.4 kPa [2].
  - **Liquid Density** data is available as a function of temperature from 190 K to the critical temperature (600.4 K), and is based on 4 experimental data points [2].
  - **Enthalpy of Vaporization** is provided as a function of temperature from 255 K to the critical temperature [2].

The workflow for how this data is typically generated and validated can be summarized as follows, which illustrates the robust process behind the NIST data:



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## Using NIST Data in Research

For researchers, scientists, and drug development professionals, the NIST data for **2,5-Dimethyloctane** is highly reliable for:

- **Process Design:** Using vapor pressure, enthalpy, and heat capacity data for reactor and separation process simulations.
- **Safety Analysis:** Applying flash point and thermal conductivity data for hazard assessments.
- **Reference Data:** Using the critically evaluated values to calibrate instruments or validate new experimental methods.

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## References

1. Octane, 2, 5 -dimethyl [webbook.nist.gov]
2. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wtt-pro.nist.gov]
3. , 2 - 5 | CAS#:15869-89-3 | Chemsrvc dimethyloctane [chemsrc.com]
4. CAS # 15869-89-3, 2, 5 - Dimethyloctane : more information. [chemblink.com]

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